

Technical Support Center: NCGC00249987 (Strychnine) Stock Solutions

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Compound of Interest

Compound Name: NCGC00249987

Cat. No.: B2554222

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This guide provides researchers, scientists, and drug development professionals with essential quality control measures, troubleshooting advice, and frequently asked questions for handling stock solutions of **NCGC00249987**, chemically identified as Strychnine.

Frequently Asked Questions (FAQs)

Q1: What is **NCGC00249987**?

NCGC00249987 is the compound Strychnine. It is a highly toxic alkaloid historically used as a pesticide and in scientific research as a potent antagonist of glycine receptors.[1][2] Due to its toxicity, extreme caution must be exercised during handling.

Q2: What is the recommended solvent for preparing a stock solution of Strychnine?

Strychnine is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is a common choice for creating high-concentration stock solutions for in vitro assays. Chloroform and ethanol are also effective solvents.[2] For specific applications, consult the solubility data in Table 1. Always use high-purity, anhydrous-grade solvents to minimize degradation.

Q3: How should I store my Strychnine stock solution?

For short-term storage, aliquots of stock solutions in tightly sealed vials can be stored at -20°C for up to two weeks.[3] For longer-term storage, it is recommended to store at -80°C, which may extend stability for up to six months.[4] To prevent degradation from repeated freeze-thaw

cycles, it is crucial to prepare single-use aliquots. Before use, allow the vial to equilibrate to room temperature for at least one hour before opening.[3]

Q4: Is Strychnine sensitive to light?

Strychnine is generally considered to be photostable under normal laboratory conditions.[1] However, as a best practice for all chemical compounds, it is advisable to store stock solutions in amber vials or protect them from direct light to minimize the potential for photodegradation over extended periods.

Q5: What are the primary signs of Strychnine degradation in a stock solution?

Visual signs of degradation can include color change, precipitation, or the appearance of particulate matter in the solution. Chemically, degradation can be detected by a decrease in the parent compound peak and the appearance of new peaks in an analytical chromatogram (e.g., HPLC). If degradation is suspected, the stock solution should be discarded and a fresh one prepared.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected or inconsistent experimental results.	<p>1. Incorrect stock solution concentration: This could be due to weighing errors, incomplete dissolution, or solvent evaporation. 2. Compound degradation: The stock solution may have degraded due to improper storage or handling. 3. Precipitation of the compound: The compound may have precipitated out of solution, especially after thawing or dilution into an aqueous buffer.</p>	<p>1. Verify Concentration: Re-measure the concentration using a spectrophotometer (if a known extinction coefficient is available) or by a quantitative analytical method like HPLC-UV. 2. Assess Purity: Analyze the stock solution using the HPLC-UV method outlined in the Experimental Protocols section to check for degradation products. 3. Ensure Solubility: Before use, visually inspect the solution for any precipitate. If precipitation is observed, gently warm the solution to 37°C and vortex to redissolve. Ensure the final concentration in your assay medium does not exceed the compound's solubility limit.</p>
Visible precipitate in the stock solution vial.	<p>1. Poor solubility in the chosen solvent. 2. Solution was not fully dissolved initially. 3. Precipitation during freeze-thaw cycles.</p>	<p>1. Confirm Solvent Choice: Refer to the solubility data in Table 1 to ensure the correct solvent was used for the desired concentration. 2. Facilitate Dissolution: Use an ultrasonic bath to aid in the complete dissolution of the compound.^[5] 3. Re-dissolve: Gently warm the vial to 37°C and vortex thoroughly to bring the compound back into solution.</p>

The stock solution appears discolored.

1. Solvent contamination. 2. Compound degradation.

1. Use High-Purity Solvents: Always use fresh, high-purity solvents for stock solution preparation. 2. Prepare Fresh Stock: Discard the discolored solution and prepare a new stock solution from the solid compound.

Quantitative Data Summary

Table 1: Solubility of Strychnine

Solvent	Solubility
Chloroform	50 mg/mL[2]
DMSO	Sparingly soluble[6]
Ethanol	1 g in 182 mL[1]
Methanol	Sparingly soluble[6]

| Water | 160 mg/L at 25°C[1] |

Table 2: HPLC-UV Method Parameters for Purity Analysis

Parameter	Condition
Column	C18 reverse-phase, 30 cm x 4 mm, 10 µm packing
Mobile Phase	0.005M phosphate buffer-methanol (60:40)[7]
Flow Rate	1.5 mL/min[7]
Detection Wavelength	254 nm[7]
Injection Volume	20 µL

| Expected Retention Time | Approximately 3.5 minutes^[7] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Strychnine Stock Solution in DMSO

Materials:

- **NCGC00249987** (Strychnine) solid powder (Molecular Weight: 334.4 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Amber glass vial with a PTFE-lined screw cap
- Micro-pipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of Strychnine needed: $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 334.4 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.344 \text{ mg}$
- Weigh the compound: Carefully weigh out 3.344 mg of Strychnine powder on an analytical balance and transfer it to a clean, dry amber vial.
- Add solvent: Add 1 mL of anhydrous DMSO to the vial.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly. If the solid does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minutes.

- **Visual Inspection:** Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials. Store the aliquots at -20°C or -80°C.

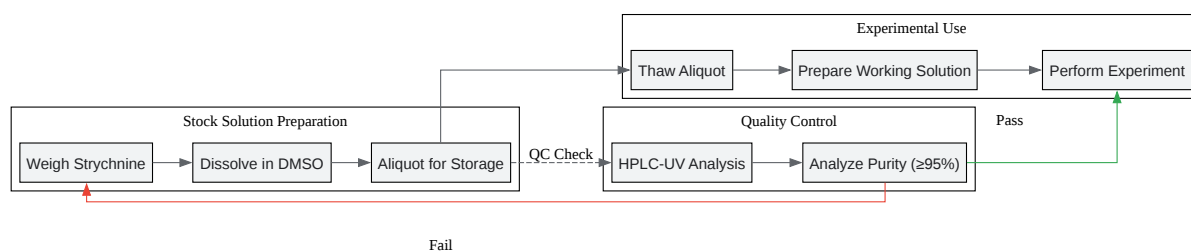
Protocol 2: Quality Control of Strychnine Stock Solution by HPLC-UV

Objective: To assess the purity of the Strychnine stock solution and detect any potential degradation products.

Procedure:

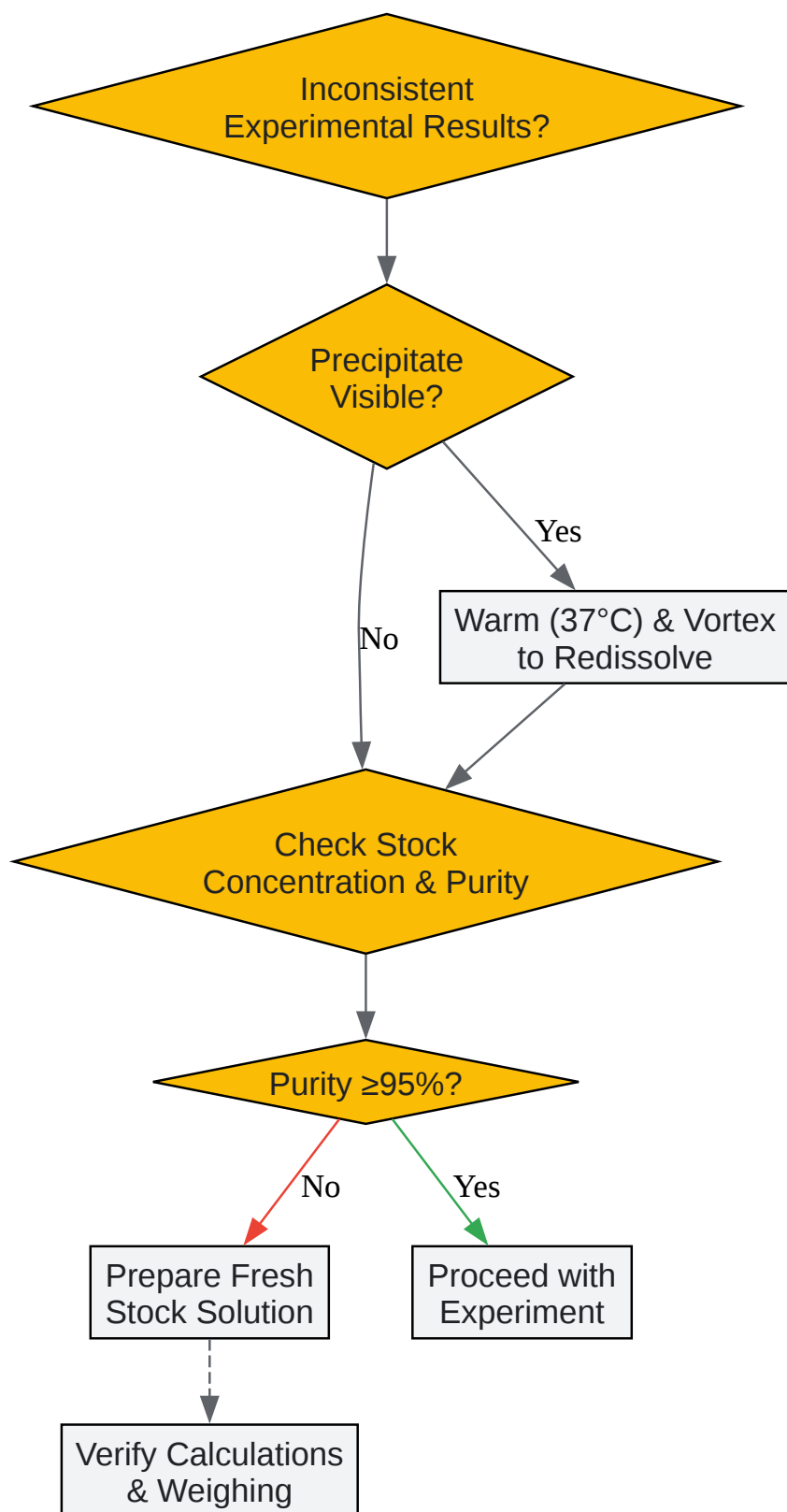
- **Prepare a working solution:** Dilute the 10 mM stock solution to a final concentration of approximately 10 µg/mL using the mobile phase (0.005M phosphate buffer-methanol, 60:40).
- **Set up the HPLC system:** Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved, using the parameters outlined in Table 2.
- **Inject the sample:** Inject 20 µL of the prepared working solution onto the column.
- **Data Analysis:**
 - A single, sharp peak should be observed at the expected retention time for Strychnine (approximately 3.5 minutes).^[7]
 - Calculate the purity of the stock solution by determining the area of the main peak as a percentage of the total area of all peaks in the chromatogram. A purity of ≥95% is generally considered acceptable.
 - The presence of significant additional peaks may indicate degradation or impurities.

Visualizations



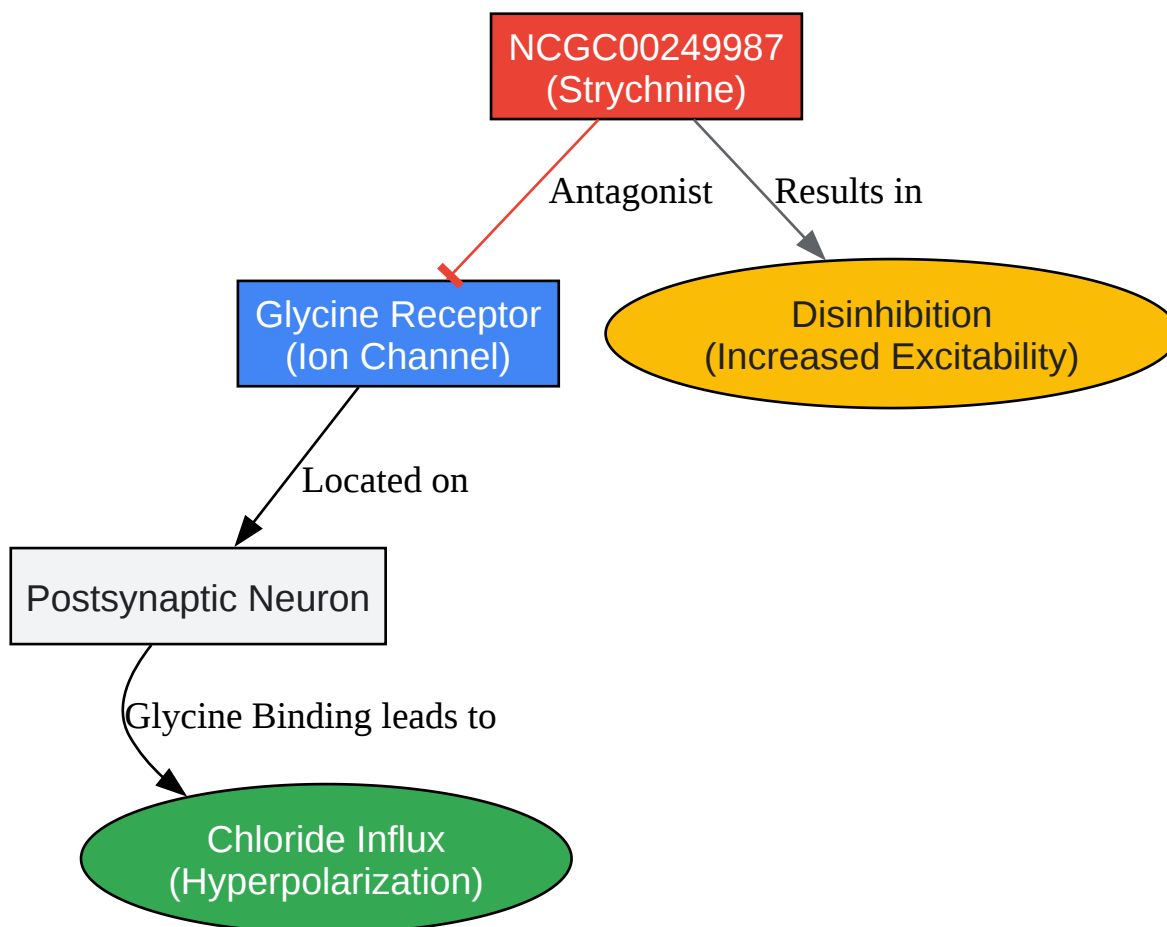
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Caption: Workflow for the preparation, quality control, and use of **NCGC00249987** stock solutions.



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Caption: Troubleshooting decision tree for unexpected experimental results with **NCGC00249987**.



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Caption: Antagonistic action of **NCGC00249987** on the glycine receptor signaling pathway.

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